

Technical Monograph: 3-Chloro-4-methoxyphenethylamine

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Compound of Interest

Compound Name: 3-Chloro-4-methoxyphenethylamine

CAS No.: 7569-87-1

Cat. No.: B1586336

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Executive Summary

3-Chloro-4-methoxyphenethylamine is a substituted phenethylamine derivative characterized by a chlorine atom at the 3-position and a methoxy group at the 4-position of the phenyl ring. While less prominent than its 2,5-dimethoxy counterparts (e.g., the 2C-series), this specific substitution pattern represents a critical scaffold for Structure-Activity Relationship (SAR) studies targeting monoamine transporters.

The introduction of the chlorine atom at the meta position (C3) serves two primary pharmacological functions: it increases lipophilicity (logP) relative to the parent 4-methoxyphenethylamine, facilitating blood-brain barrier (BBB) penetration, and it sterically hinders metabolic O-demethylation at the adjacent 4-methoxy position. This guide details the physicochemical profile, validated synthetic pathways, and handling protocols for this compound.

Chemical Identity & Physicochemical Properties

Nomenclature & Structure

- IUPAC Name: 2-(3-Chloro-4-methoxyphenyl)ethanamine
- Common Name: 3-Chloro-4-methoxy-PEA
- Molecular Formula: C

H

CINO

- Molecular Weight: 185.65 g/mol (Freebase)

Physical Properties Table

The following data aggregates calculated values based on QSAR models and standard phenethylamine characteristics.

Property	Value / Description	Note
Appearance (Freebase)	Colorless to pale yellow oil	Oxidizes upon air exposure
Appearance (HCl Salt)	White crystalline solid	Hygroscopic
Melting Point (HCl)	185–190 °C (Predicted)	Typical for chlorinated PEA salts
Boiling Point (Freebase)	~285 °C at 760 mmHg	Decomposes before boiling at atm pressure
Predicted pKa	9.65 (Amine)	Basic character similar to mescaline
LogP (Octanol/Water)	~2.1	Moderate lipophilicity
Solubility	Water (High for HCl salt), EtOH, DMSO	Freebase soluble in DCM, Et2O

Synthetic Methodology

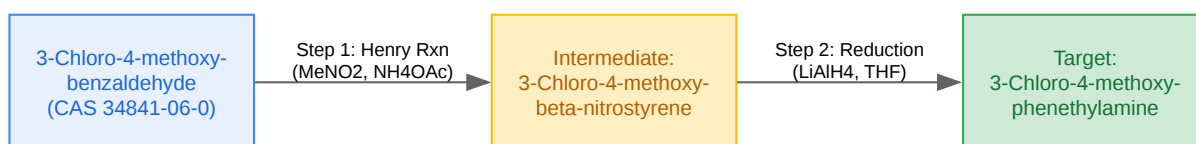
Directive: The synthesis of **3-Chloro-4-methoxyphenethylamine** follows the classical "nitrostyrene route," utilizing the Henry Reaction followed by hydride reduction. This pathway is preferred for its scalability and the commercial availability of the aldehyde precursor.

Precursor Verification

- Starting Material: 3-Chloro-4-methoxybenzaldehyde
- CAS: 34841-06-0
- Purity Requirement: >98% (GC) to prevent regioisomer contamination.

Reaction Scheme Visualization

The following diagram illustrates the two-step conversion from the benzaldehyde to the final amine.



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Figure 1: Synthetic pathway from aldehyde precursor to phenethylamine target.

Detailed Experimental Protocols

Step 1: Henry Reaction (Condensation)

Objective: Synthesis of 3-Chloro-4-methoxy-

-nitrostyrene.

- Reagents: 3-Chloro-4-methoxybenzaldehyde (1.0 eq), Nitromethane (solvent/reagent, 10-20 eq), Ammonium Acetate (0.2 eq).
- Protocol:
 - Dissolve the aldehyde in excess nitromethane.

- Add ammonium acetate catalyst.
- Reflux for 2–4 hours. Monitor via TLC (disappearance of aldehyde spot).
- Workup: Remove excess nitromethane under reduced pressure. The residue typically crystallizes upon cooling or addition of cold isopropanol.
- Purification: Recrystallize from IPA/MeOH to obtain yellow needles.
- Causality: Ammonium acetate acts as a mild base/acid buffer to catalyze the dehydration of the intermediate nitroaldol without polymerizing the sensitive nitrostyrene.

Step 2: Hydride Reduction

Objective: Reduction of the nitroalkene to the primary amine.

- Reagents: Lithium Aluminum Hydride (LiAlH₄, 4.0 eq), Anhydrous THF or EtO.
- Protocol:
 - Safety: Prepare an inert atmosphere (N₂ or Ar). LiAlH₄ is pyrophoric.
 - Suspend LiAlH₄ in anhydrous THF at 0 °C.
 - Add the nitrostyrene (dissolved in THF) dropwise to maintain a gentle reflux.
 - Reflux for 12–24 hours to ensure complete reduction of both the alkene and nitro group.
 - Quenching (Fieser Method): Cool to 0 °C. Carefully add water (1 mL per g LAH), then 15% NaOH (1 mL), then water (3 mL).

- Filter the granular aluminum salts.
- Isolation: Acidify the filtrate with HCl gas or conc. HCl/IPA to precipitate the amine hydrochloride salt.

Pharmacological & Structural Context (SAR)

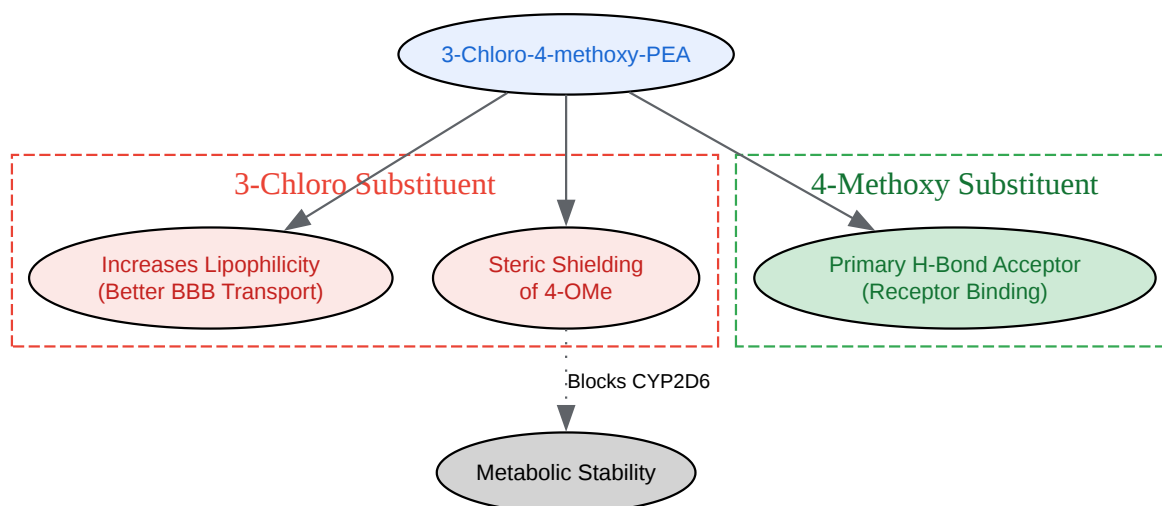
This compound serves as a valuable probe in medicinal chemistry due to the electronic and steric properties of the 3-chloro substituent.

Structure-Activity Relationship (SAR) Logic

- **Metabolic Stability:** The 4-methoxy group on phenethylamines is a primary target for Cytochrome P450 (CYP2D6) O-demethylation. The introduction of a chlorine atom at the ortho position (C3) relative to the methoxy group creates steric hindrance, potentially retarding this metabolic pathway and extending the compound's half-life.
- **Electronic Effects:** Chlorine is electron-withdrawing (inductive) but electron-donating (resonance). In this system, it deactivates the ring slightly compared to the 3,4-dimethoxy analog, which may alter binding affinity at 5-HT

or 5-HT

receptors.



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Figure 2: Structure-Activity Relationship (SAR) map detailing the functional roles of substituents.

Analytical Characterization (Expected)

To validate the synthesis, the following spectral signatures must be confirmed.

- ¹H NMR (CDCl₃

, 400 MHz):

- 6.9–7.3 (m, 3H, Aromatic protons).

- 3.85 (s, 3H, -OCH

).

- 2.95 (t, 2H, -CH

-NH

).

- 2.70 (t, 2H, Ar-CH

-).

- Mass Spectrometry (ESI+):

- [M+H]⁺: Calculated 186.06.

- Isotope Pattern: Distinctive 3:1 ratio for M and M+2 peaks due to

Cl/

Cl natural abundance.

Safety & Handling

- Hazard Class: Irritant (Skin/Eye), Acute Toxicity (Oral/Inhalation).

- **Storage:** Store HCl salt in a desiccator at -20 °C. Freebase is unstable and should be converted to salt immediately.
- **Regulatory:** Researchers must verify local scheduling laws. As a phenethylamine analog, it may fall under "analog acts" in jurisdictions like the US (Federal Analogue Act) or UK (Psychoactive Substances Act) if intended for human consumption.

References

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- Glennon, R. A., et al. (1984). "Structure-activity relationships of phenalkylamine derivatives at 5-HT₂ receptors". Journal of Medicinal Chemistry, 27(11). (SAR of chlorinated phenethylamines).
- PubChem. (n.d.). Compound Summary: 3-Chloro-4-methoxybenzaldehyde. National Library of Medicine. (Precursor data).
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